

Linearity Ranges for Pazufloxacin Determination

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Compound Focus: Pazufloxacin

CAS No.: 127045-41-4

Cat. No.: S002387

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The table below summarizes the published linearity ranges for **pazufloxacin** from various analytical techniques.

Analytical Method	Matrix	Linearity Range	Correlation Coefficient (r^2)	Source Reference
Liquid Chromatography (LC) [1]	Human Plasma	0.02 - 5 $\mu\text{g/mL}$	≥ 0.9923	[1]
RP-HPLC [2] [3]	Bulk & Formulation	5 - 25 $\mu\text{g/mL}$	0.998	[2] [3]
UHPLC-MS/MS [4]	CRRT Filtrate	0.02 - 5 $\mu\text{g/mL}$ *	Not Specified	[4]
Colorimetric (AuNPs) [5]	Aqueous Solution / Urine	0.05 - 25 μM	Not Specified	[5]

*The range of 0.02-5 $\mu\text{g/mL}$ was validated for **pazufloxacin** in CRRT filtrate alongside other antibiotics [4]. This method uses molar concentration (μM) and demonstrated a linear relationship from the lower limit of quantification (LLOQ) up to 25 μM [5].

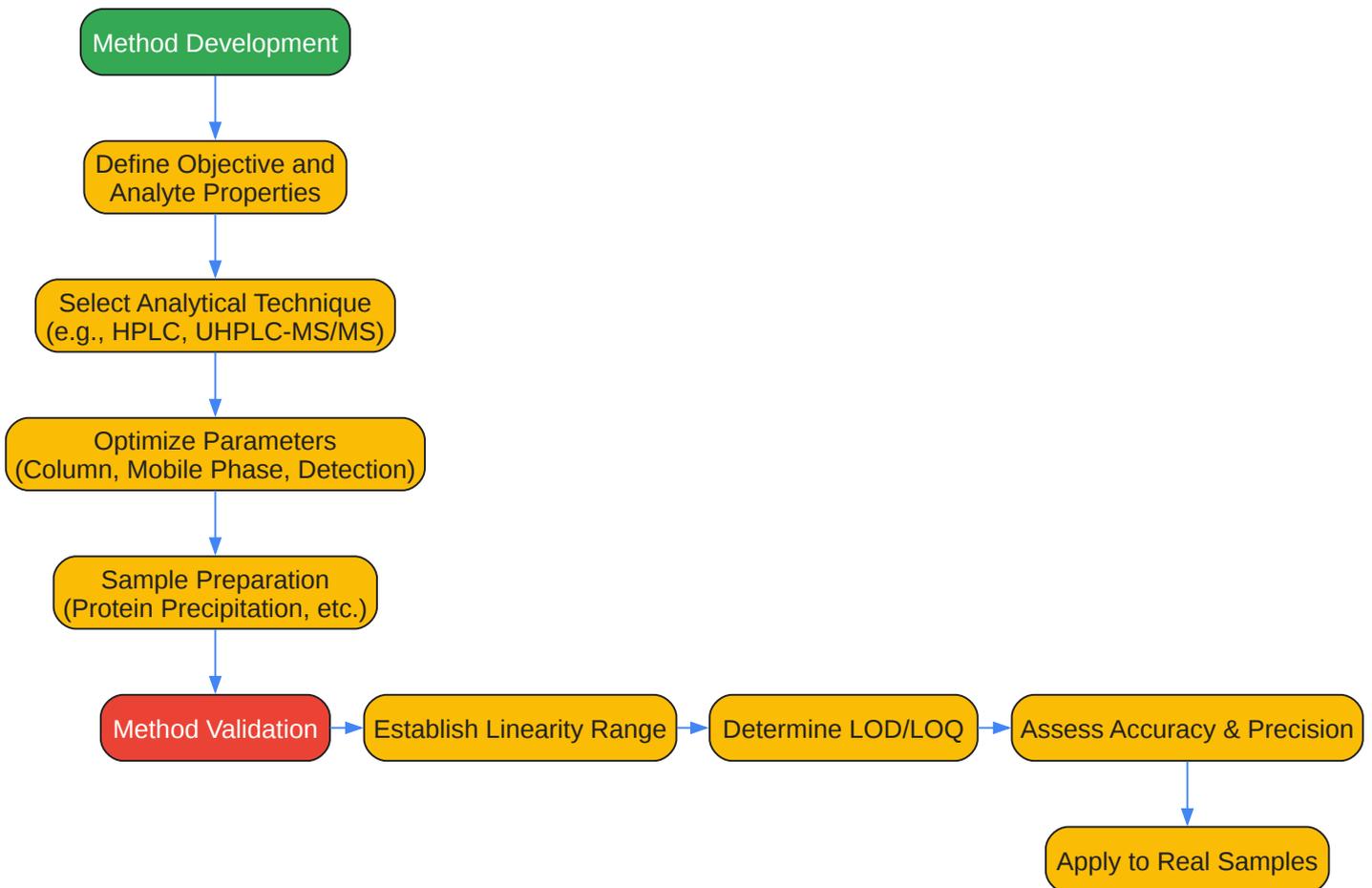
Experimental Protocols Overview

Here are the key methodological details for the analytical techniques cited:

- **For HPLC/LC Methods:** A common reverse-phase chromatography setup is used.
 - **Column:** Typically a **C18 column** (e.g., Agilent Zorbax C18, Kromasil C-18) [2] [3].
 - **Mobile Phase:** Often a mixture of **methanol and phosphate buffer** (e.g., 50:50 v/v, pH 4.0) [2] [3]. Another method uses a gradient of 0.1% formic acid (pH 3.0), acetonitrile, and methanol [1].
 - **Detection:** Methods use **UV detection at 249 nm** [2] [3] or **fluorescence detection** (excitation/emission: 260/455 nm) [1].
 - **Sample Preparation:** For plasma, pre-treatment involves **protein precipitation with acetonitrile**, followed by evaporation and reconstitution [1].
- **For Colorimetric Method (AuNPs):**
 - **Principle:** Positively charged **pazufloxacin** molecules cause the aggregation of negatively charged gold nanoparticles (AuNPs) synthesized using glucose, leading to a color change from red to blue [5].
 - **Measurement:** The aggregation is monitored by measuring the **absorption spectrum** of the solution [5].

Workflow for Analytical Method Development

The following diagram outlines the general workflow for developing and validating an analytical method like those used for **pazufloxacin**:



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Key Considerations for Your Research

- **Method Selection Depends on Context:** The **UHPLC-MS/MS method** [4] is suited for complex biological fluids requiring high sensitivity, while **RP-HPLC with UV detection** [2] [3] is a robust, cost-effective option for quality control of pharmaceutical formulations.

- **Limited Direct Comparative Data:** The search results provide individual method parameters but do not contain head-to-head experimental data comparing the performance of **pazufloxacin** with other fluoroquinolones under identical conditions.
- **Protocol Details Vary:** The level of methodological detail in the available sources is inconsistent. For a complete replication of experiments, consulting the full-text original articles is necessary.

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References

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